

A Comparative Analysis of Rediocides from *Trigonostemon reidioides*

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Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B15557569*

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This guide provides a comparative analysis of Rediocides, a group of daphnane diterpenoids isolated from the roots of *Trigonostemon reidioides*. These compounds have garnered significant interest due to their potent biological activities, including insecticidal and anticancer properties. This document summarizes key experimental data, outlines methodologies, and visualizes relevant pathways to facilitate further research and development.

Introduction to Rediocides

Rediocides are highly modified daphnane diterpenoids characterized by a complex molecular structure. Several congeners, including Rediocide A, B, C, D, E, and G, have been isolated and characterized from *Trigonostemon reidioides*, a plant traditionally used in Thai medicine.^{[1][2]} These compounds exhibit a range of biological activities, making them promising candidates for the development of new therapeutic agents and insecticides.

Comparative Biological Activities

The primary biological activities reported for Rediocides are their potent insecticidal effects, particularly against fleas, and their cytotoxic activity against various cancer cell lines.

Insecticidal Activity

Rediocides A, B, D, and E have demonstrated significant insecticidal activity against the cat flea (*Ctenocephalides felis*). The lethal dose 90 (LD90) values from an artificial membrane feeding system assay are presented in Table 1.

Table 1: Comparative Insecticidal Activity of Rediocides against *Ctenocephalides felis*

Compound	LD90 (ppm)	Reference
Rediocide A	0.25	[1]
Rediocide B	0.25	[1][3]
Rediocide D	0.5	[1][3]
Rediocide E	0.5	[3]

Lower LD90 values indicate higher potency.

The data indicates that Rediocides A and B are the most potent insecticides in this series against *C. felis*.

Cytotoxic Activity

Rediocide G has been evaluated for its cytotoxic effects against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values are summarized in Table 2.

Table 2: Cytotoxic Activity of Rediocide G against Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (μM)	Reference
HeLa	Cervical Cancer	33.35	[1]
KB	Oral Epidermoid Carcinoma	54.85	[1]

Lower IC50 values indicate higher cytotoxic potency.

Rediocide G exhibits moderate cytotoxic activity against these cell lines. Further comparative studies with other Rediociides are needed to establish a structure-activity relationship for cytotoxicity.

Immunomodulatory Activity of Rediocide A

Recent studies have unveiled an immunomodulatory role for Rediocide A in the context of cancer therapy. Specifically, Rediocide A has been shown to overcome tumor immuno-resistance to Natural Killer (NK) cells by targeting the immune checkpoint molecule CD155 (also known as the poliovirus receptor).[\[4\]](#)[\[5\]](#)

Key findings for Rediocide A's immunomodulatory effects:

- **Enhanced NK cell-mediated lysis:** Rediocide A treatment significantly increased the lysis of non-small cell lung cancer (NSCLC) cells (A549 and H1299) by NK cells.[\[4\]](#)[\[5\]](#)
- **Increased Granzyme B and IFN- γ release:** Treatment with Rediocide A led to a substantial increase in the release of Granzyme B and Interferon-gamma (IFN- γ) by NK cells when co-cultured with cancer cells, indicating enhanced cytotoxic activity.[\[4\]](#)[\[5\]](#)
- **Downregulation of CD155:** Rediocide A was found to down-regulate the expression of CD155 on the surface of cancer cells.[\[4\]](#)[\[5\]](#) CD155 is a ligand for the inhibitory receptor TIGIT on NK cells. By reducing CD155 expression, Rediocide A blocks this inhibitory signal, thereby unleashing the anti-tumor activity of NK cells.

Table 3: Immunomodulatory Effects of Rediocide A on NK Cell Activity against NSCLC cells

Parameter	A549 Cells (100 nM Red-A)	H1299 Cells (100 nM Red-A)	Reference
Increase in NK cell-mediated lysis (fold)	3.58	1.26	[5]
Increase in Granzyme B level (%)	48.01	53.26	[5]
Increase in IFN- γ level (fold)	3.23	6.77	[5]
Downregulation of CD155 expression (%)	14.41	11.66	[5]

Experimental Protocols

Isolation of Redioides

Redioides are typically isolated from the roots of *Trigonostemon reidioides*. The general procedure involves:

- Extraction: The dried and powdered roots are extracted with methanol.
- Partitioning: The methanol extract is then partitioned with methylene chloride.
- Chromatography: The methylene chloride fraction is subjected to silica gel chromatography followed by reversed-phase High-Performance Liquid Chromatography (HPLC) to yield the pure **Redioid** congeners.[\[3\]](#)

Insecticidal Activity Assay (Artificial Membrane Feeding System)

The insecticidal activity of Redioides against *Ctenocephalides felis* is determined using an artificial membrane feeding system.

- Preparation of Test Compound: Redioides are dissolved in a suitable solvent (e.g., DMSO) and then diluted to the desired concentrations in blood.

- Feeding: Fleas are allowed to feed on the treated blood through an artificial membrane.
- Mortality Assessment: Mortality is recorded after a specific time period (e.g., 24 hours).
- Data Analysis: The LD90 values are calculated from the dose-response data.[\[6\]](#)

Cytotoxicity Assay (MTT Assay)

The cytotoxic activity of Rediocides against cancer cell lines is commonly assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- Cell Seeding: Cancer cells are seeded in 96-well plates and allowed to attach overnight.
- Compound Treatment: The cells are then treated with various concentrations of the Rediocide for a specified period (e.g., 48 or 72 hours).
- MTT Incubation: MTT solution is added to each well, and the plates are incubated to allow the formation of formazan crystals by viable cells.
- Solubilization: The formazan crystals are dissolved in a solubilization buffer (e.g., DMSO).
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- IC50 Calculation: The IC50 value, the concentration of the compound that inhibits cell growth by 50%, is determined from the dose-response curve.

NK Cell-Mediated Cytotoxicity Assay

The effect of Rediocide A on NK cell-mediated cytotoxicity can be measured using various methods, including biophotonic and impedance-based assays.

- Cell Culture: Target cancer cells (e.g., A549, H1299) and NK cells are cultured.
- Co-culture and Treatment: The target cells and NK cells are co-cultured at a specific effector-to-target ratio and treated with different concentrations of Rediocide A or a vehicle control for 24 hours.[\[5\]](#)

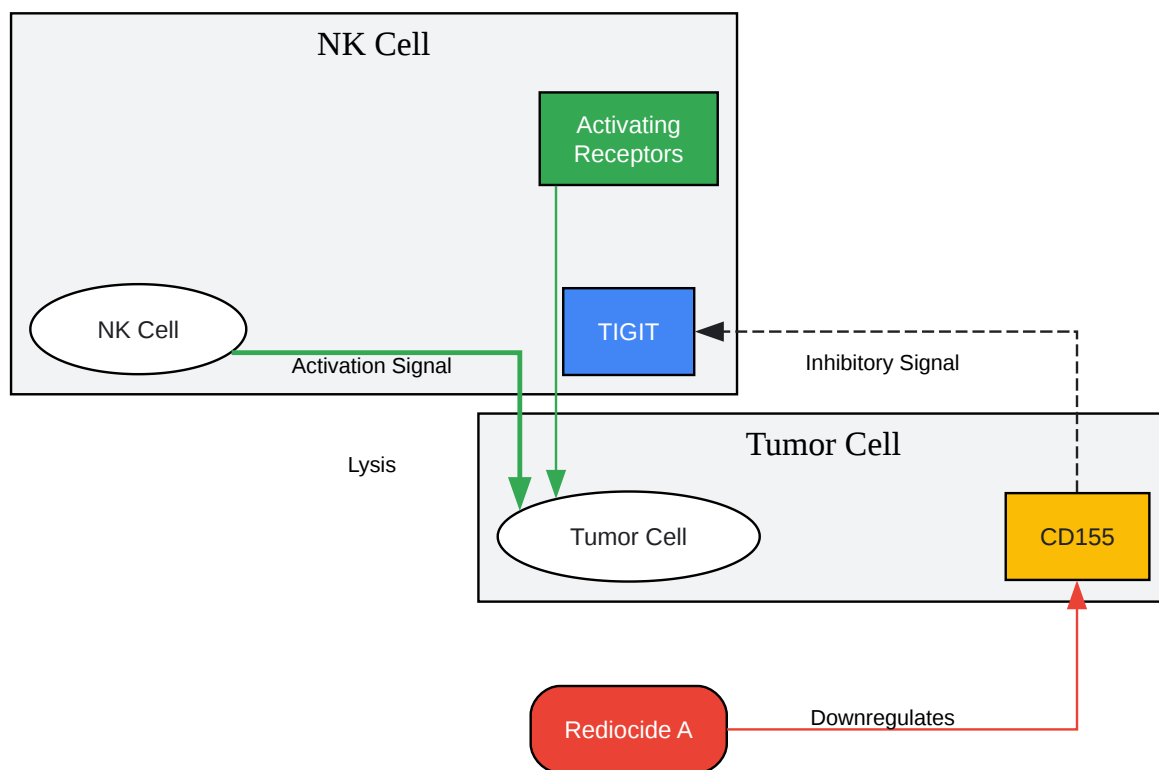
- **Cytotoxicity Measurement:** Cell lysis is quantified using a suitable method. For example, in a biophotonic assay, the target cells express a reporter gene (e.g., luciferase), and the decrease in signal corresponds to cell death.
- **Data Analysis:** The percentage of specific lysis is calculated.

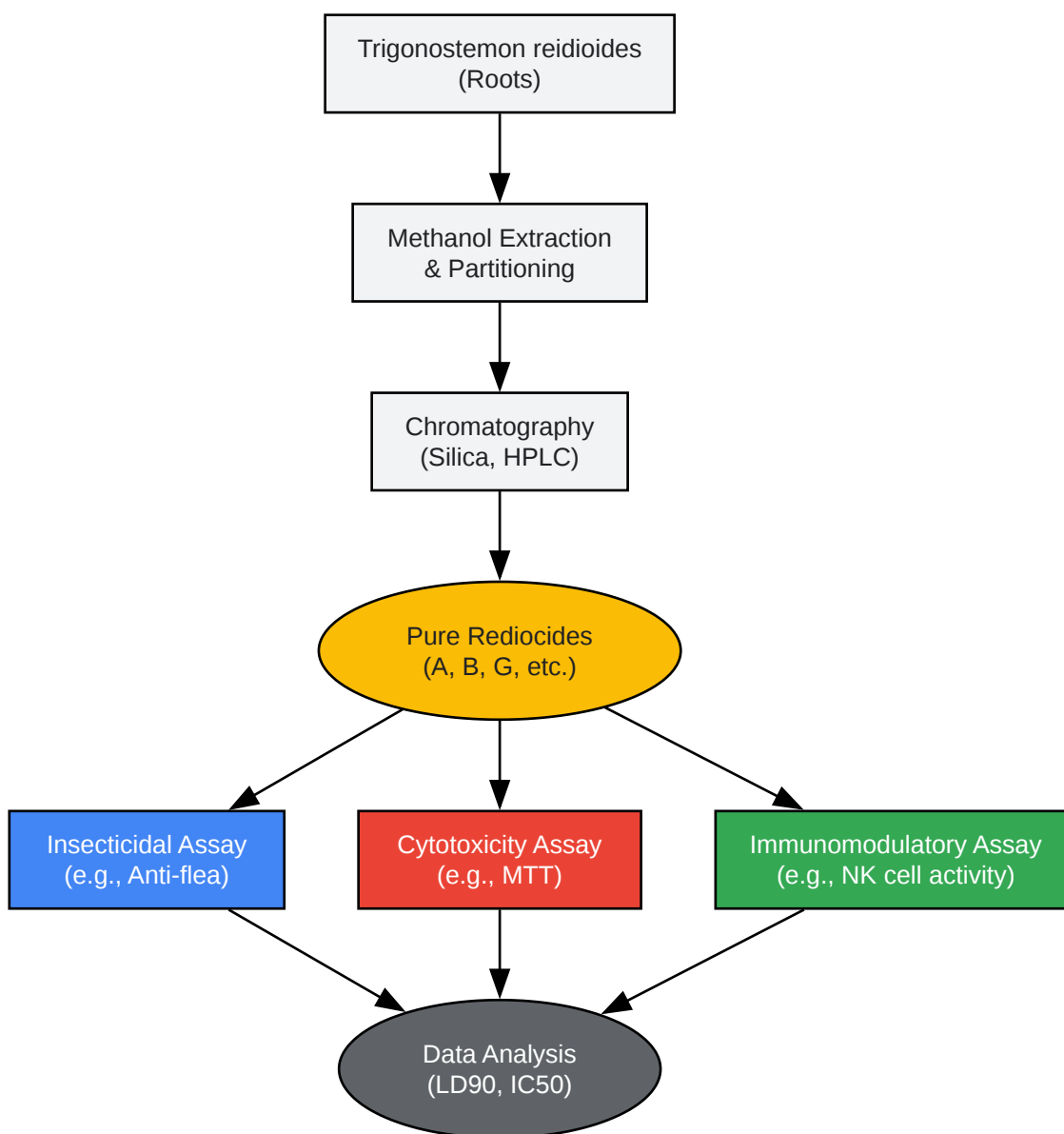
Flow Cytometry for CD155 Expression

- **Cell Treatment:** Cancer cells are treated with Rediocide A or a vehicle control.
- **Staining:** The cells are then stained with a fluorescently labeled antibody specific for CD155.
- **Analysis:** The expression level of CD155 is analyzed by flow cytometry.[\[4\]](#)

Visualizations

Rediocide A Mechanism of Action in Overcoming Tumor Immuno-resistance





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